

Performance of Mg-Y Alloys in Automotive Powertrain Components: A Comparative Guide

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Compound of Interest

Compound Name: Magnesium--yttrium (2/1)

Cat. No.: B15489919

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A detailed analysis of Magnesium-Yttrium (Mg-Y) alloys for high-performance automotive applications, comparing their mechanical, thermal, and corrosion properties with traditional aluminum and steel alloys. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview supported by experimental data and detailed methodologies.

Magnesium-Yttrium (Mg-Y) alloys are emerging as a promising class of lightweight materials for automotive powertrain components, offering significant weight savings and improved fuel efficiency. This guide provides a comparative analysis of the performance of Mg-Y alloys, particularly the WE series (e.g., WE43 and WE54), against commonly used aluminum and steel alloys in demanding powertrain environments.

Data Presentation: A Comparative Analysis

The following tables summarize the key performance indicators of Mg-Y alloys in comparison to representative aluminum and steel alloys used in automotive powertrains.

Table 1: Mechanical and Physical Properties at Ambient Temperature

Property	Mg-Y Alloy (WE43)	Mg-Y Alloy (WE54)	Aluminum Alloy (A380)	Steel (Low Carbon)
Density (g/cm³)	1.8[1]	1.8[2][3]	~2.7	~7.85
Tensile Strength (MPa)	250[1]	280[2][3]	324	400
0.2% Proof Stress (MPa)	Not Specified	205[2][3]	160	250
Elongation (%)	2[1]	4[2][3]	3.5	25
Hardness (Vickers)	85-105[1]	Not Specified	~80	~120
Elastic Modulus (GPa)	~45	~45	~71	~200

Table 2: High-Temperature Performance

Property	Mg-Y Alloy (WE43/WE54)	Aluminum Alloy (A380)	Steel (Low Carbon)
Max. Service Temperature	Up to 300°C[1][2][4]	~175°C	>400°C
Creep Resistance	Excellent, maintains properties at high temperatures.[5]	Moderate, properties degrade above 150°C.	Excellent

Table 3: Corrosion Resistance

Property	Mg-Y Alloy (WE43/WE54)	Aluminum Alloy (A380)	Steel (Low Carbon)
Salt Spray Performance	Good, similar to aluminum casting alloys.[2][3][4][6]	Good	Poor (requires protective coating)
Corrosion Mechanism	Susceptible to galvanic corrosion.[7]	Forms a protective oxide layer.	Prone to rusting (oxidation).

Experimental Protocols

A brief overview of the standard experimental methodologies used to evaluate the performance of these alloys is provided below.

Mechanical Testing

- **Tensile Testing:** Performed according to ASTM E8/E8M standards. Cylindrical or flat specimens are subjected to a uniaxial tensile force on a universal testing machine until fracture. Key properties like tensile strength, yield strength, and elongation are determined.
- **Hardness Testing:** Typically conducted using a Vickers hardness tester following ASTM E384 standards. A diamond indenter is pressed into the material's surface with a specific load, and the size of the resulting indentation is measured to determine hardness.
- **Fatigue Testing:** Conducted in accordance with ASTM E466 standards. Specimens are subjected to cyclic loading (tension, compression, bending, or torsion) to determine the number of cycles to failure at various stress levels. This data is used to generate an S-N curve.[8]
- **Creep Testing:** Performed under ASTM E139 standards. A constant tensile load is applied to a specimen at a specific elevated temperature, and the strain is measured over time to determine the material's resistance to deformation.

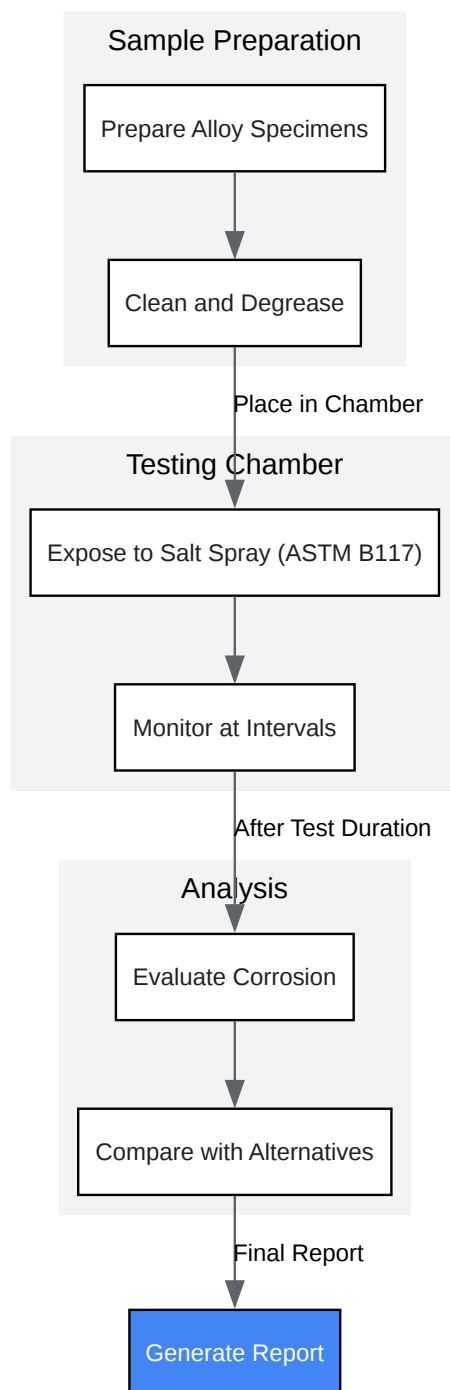
Corrosion Testing

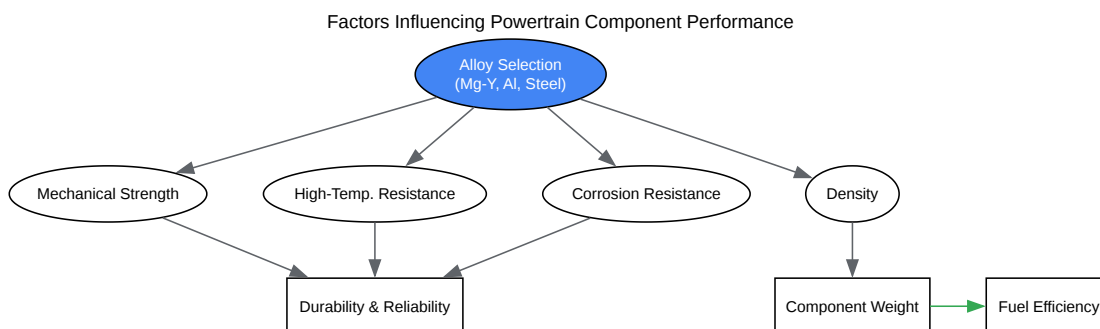
- **Salt Spray (Fog) Testing:** This is an accelerated corrosion test conducted as per ASTM B117. [9][10][11] Samples are placed in a closed chamber and exposed to a continuous indirect

spray of a saltwater solution.[11] The appearance of corrosion products is evaluated over a set period. The standard test uses a 5% sodium chloride solution with a pH between 6.5 and 7.2.[11][12]

Mandatory Visualization

Experimental Workflow: ASTM B117 Salt Spray Test





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